

Solubility Profile of Calcium Thiosulfate Hexahydrate: A Technical Guide

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Compound of Interest

Compound Name: Calcium thiosulfate

Cat. No.: B158258

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **calcium thiosulfate** hexahydrate ($\text{CaS}_2\text{O}_3 \cdot 6\text{H}_2\text{O}$) in aqueous and alcoholic solutions. The information presented herein is intended to support research, development, and formulation activities where this compound's solubility characteristics are of critical importance.

Quantitative Solubility Data

The solubility of **calcium thiosulfate** hexahydrate is highly dependent on the solvent and temperature. The following tables summarize the available quantitative data.

Solubility in Water

Calcium thiosulfate hexahydrate is freely soluble in water, with its solubility increasing significantly with temperature.

| Temperature (°C) | Solubility (g/100 g of solvent) | Solubility (g/100 mL of solvent) | Molar Concentration (mol/L) |
|------------------|----------------------------------|-----------------------------------|-----------------------------|
| 0 | 78.7[1] | - | ~3.02 |
| 3 | - | 100[1][2][3] | ~3.84 |
| 20 | - | 50.2 | ~1.93 |
| 25 | - | 92 | ~3.53 |
| 40 | 224[1] | - | ~8.60 |

Note: Molar concentrations are estimated based on the molecular weight of **calcium thiosulfate** hexahydrate (260.3 g/mol) and the density of water at the specified temperatures.

Solubility in Alcohols

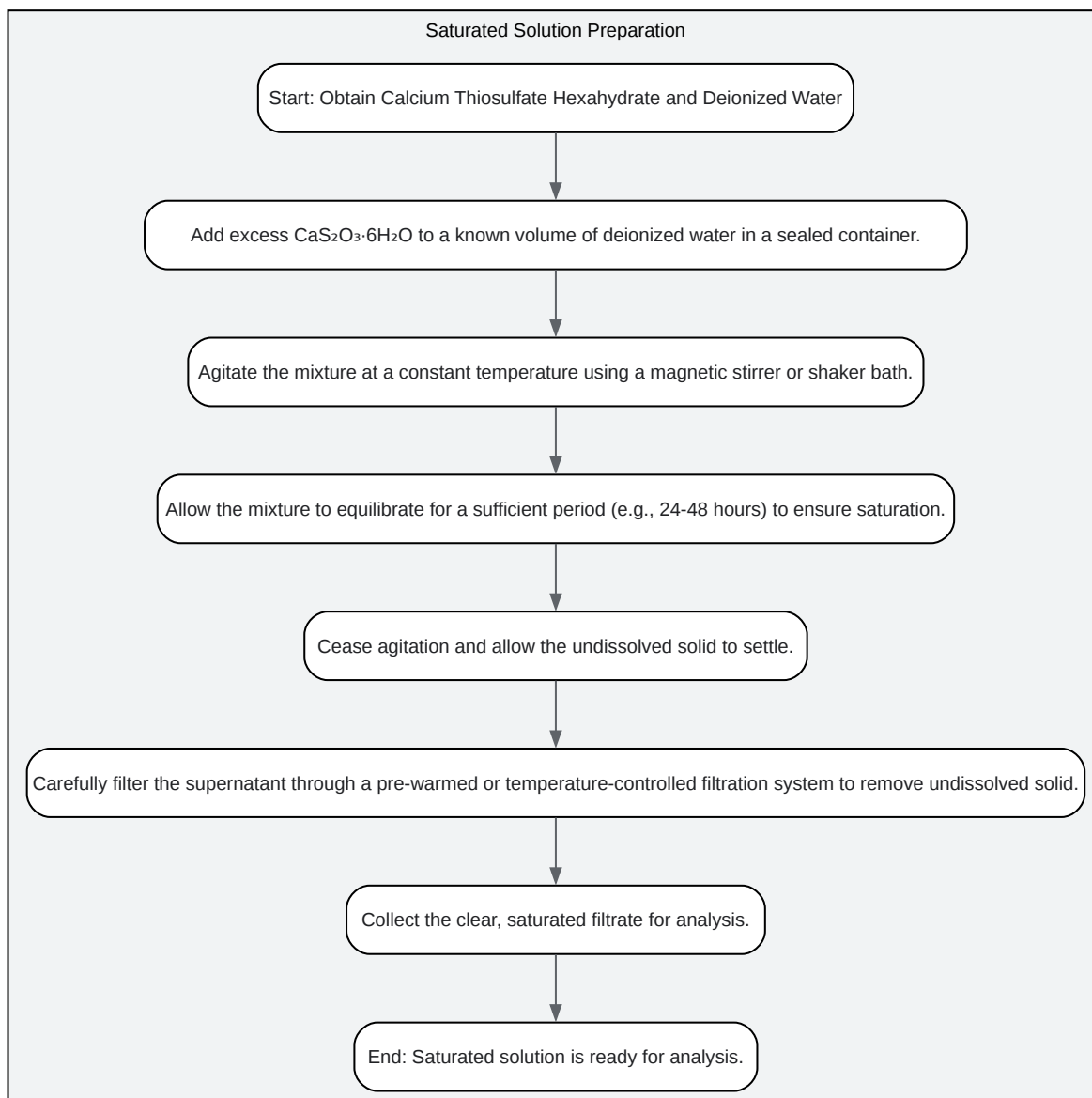
Calcium thiosulfate hexahydrate is consistently reported as being insoluble or practically insoluble in alcohols.[1][4][5][6] Quantitative data for its solubility in various alcohols such as ethanol, methanol, or propanol is not readily available in scientific literature, reinforcing its poor solubility in these organic solvents.

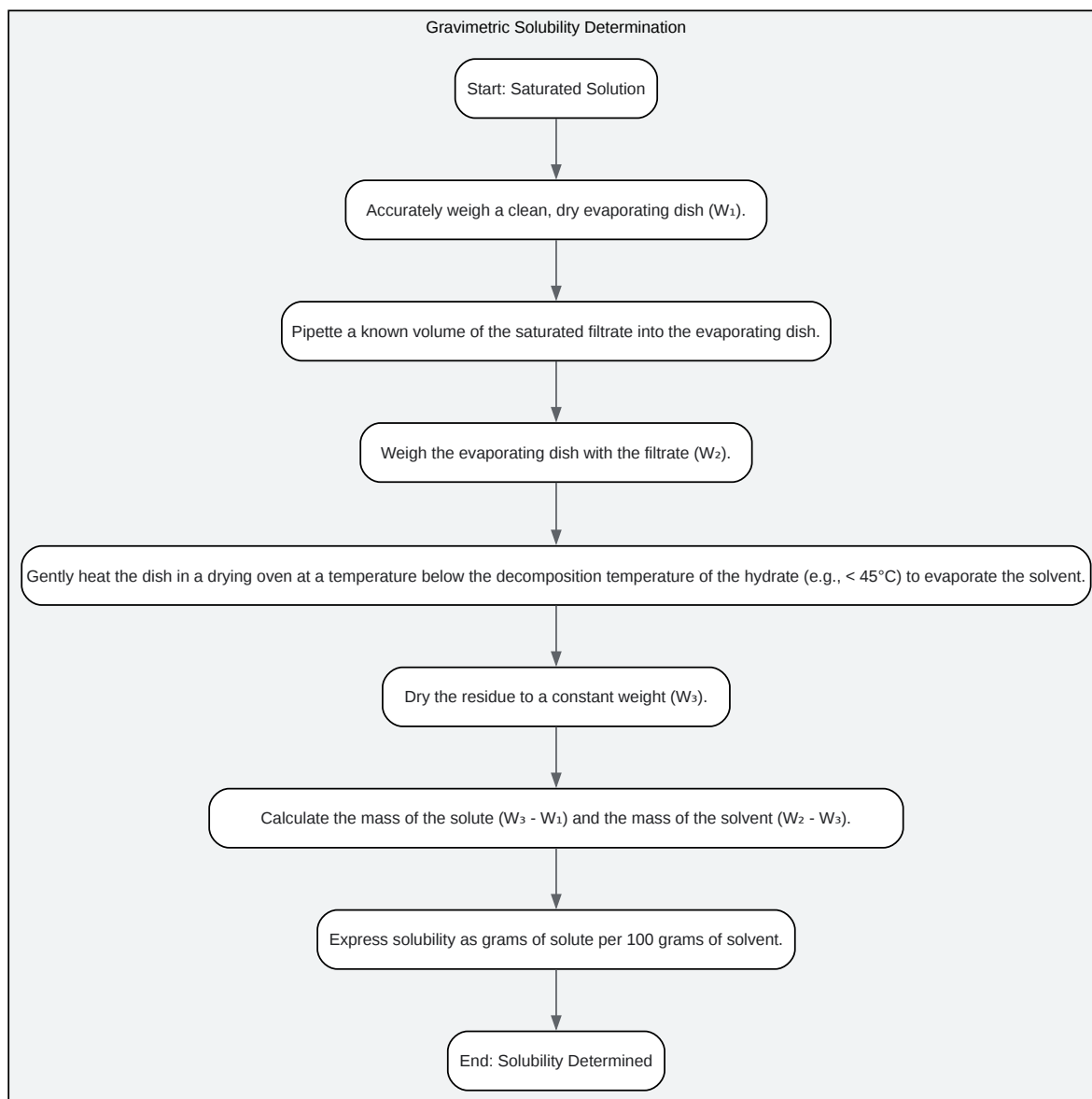
Experimental Protocols for Solubility Determination

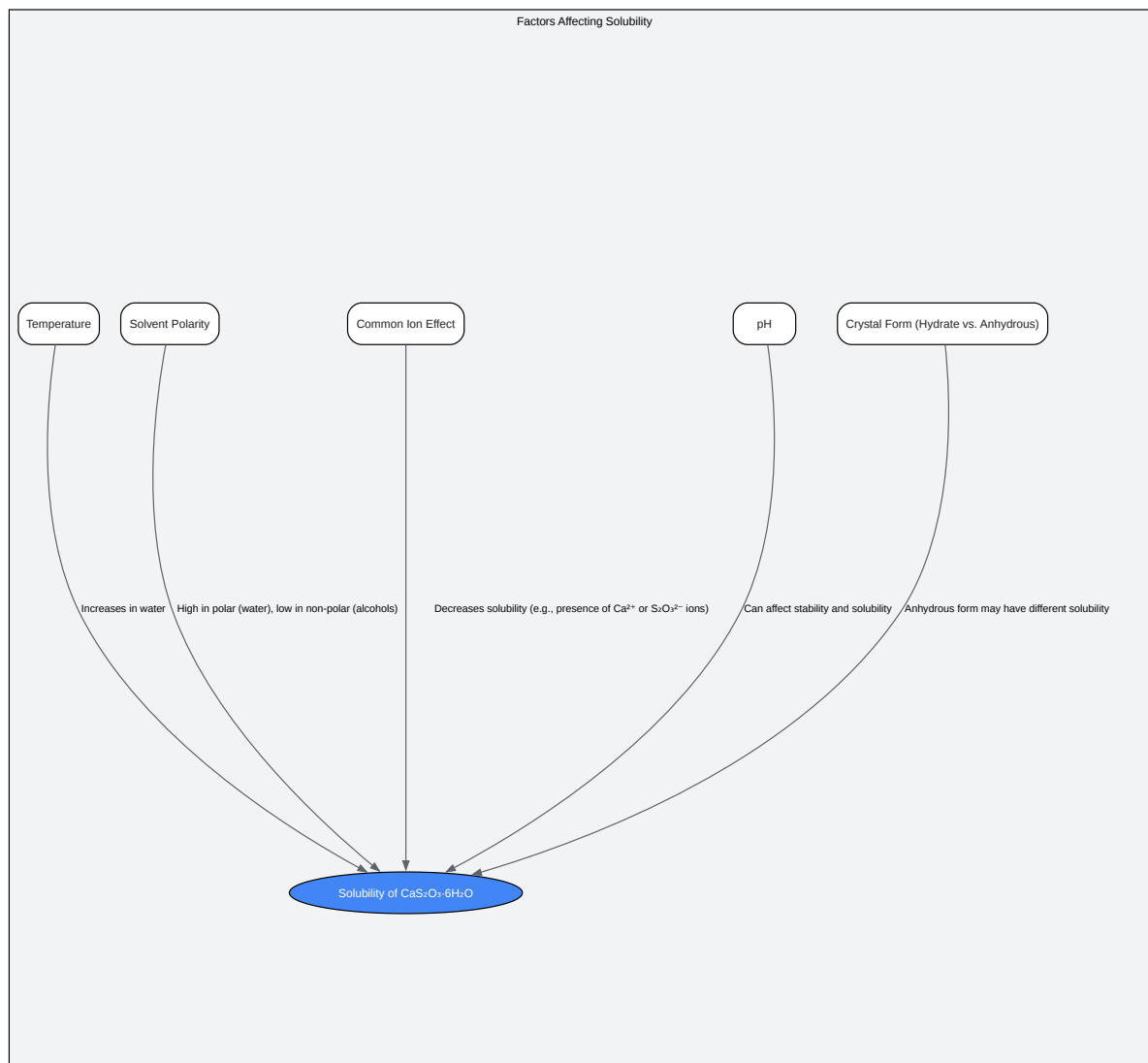
The following are detailed methodologies for key experiments to determine the solubility of **calcium thiosulfate** hexahydrate.

Preparation of a Saturated Solution

A saturated solution is essential for accurate solubility determination. The following protocol outlines the steps to prepare a saturated aqueous solution of **calcium thiosulfate** hexahydrate.







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